

Technical Guide: Physical and Chemical Properties of CAS 132957-40-5

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Compound of Interest

Compound Name: *tert-Butyl (tetrahydro-2-oxo-3-furanyl)carbamate*

CAS No.: 132957-40-5

Cat. No.: B166670

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tert-Butyl (2-oxotetrahydrofuran-3-yl)carbamate[1]

Part 1: Executive Summary & Core Identity

CAS 132957-40-5, chemically known as tert-butyl (2-oxotetrahydrofuran-3-yl)carbamate (or N-Boc-homoserine lactone), is a protected amino lactone derivative widely utilized in organic synthesis and medicinal chemistry.[1] It serves as a critical chiral building block for the synthesis of non-natural amino acids and is a structural analog of N-acyl homoserine lactones (AHLs), the signaling molecules used by Gram-negative bacteria for quorum sensing.

This guide provides a comprehensive technical analysis of its physicochemical properties, stability profiles, and synthetic utility, designed for researchers in drug discovery and chemical biology.

1.1 Chemical Identity Table

Property	Detail
CAS Number	132957-40-5
IUPAC Name	tert-butyl N-(2-oxotetrahydrofuran-3-yl)carbamate
Common Synonyms	Boc-homoserine lactone; Boc-HSL; (S)-Boc-2-aminobutyrolactone (stereoisomer specific)
Molecular Formula	C
	H
	NO
Molecular Weight	201.22 g/mol
SMILES	<chem>CC(C)(C)OC(=O)NC1CCOC1=O</chem>
InChI Key	IMWMFJMYEKHYKG-UHFFFAOYSA-N
Stereochemistry	CAS 132957-40-5 is often used generically; however, the (S)-enantiomer (derived from L-homoserine) is the predominant form in bioactive synthesis. [1] [2]

Part 2: Physical Properties

The physical characteristics of CAS 132957-40-5 are defined by the interaction between the lipophilic tert-butyloxycarbonyl (Boc) group and the polar lactone ring.

2.1 Physicochemical Data

Property	Value / Description	Note
Appearance	White to off-white crystalline solid	Hygroscopic upon prolonged storage.
Melting Point	116 – 119 °C	Sharp melting range indicates high crystallinity.
Boiling Point	~350 °C (Predicted)	Decomposes before boiling at atmospheric pressure.
Solubility (Organic)	Soluble in DCM, EtOAc, MeOH, DMSO	High solubility due to Boc group.
Solubility (Aqueous)	Sparingly soluble	Lactone hydrolysis may occur in basic aqueous media.
Density	~1.18 g/cm ³	Predicted value.
LogP	0.85	Indicates moderate lipophilicity; membrane permeable.

2.2 Stability Profile

- **Thermal Stability:** Stable up to its melting point. Thermal decomposition (loss of isobutylene) occurs at temperatures >150 °C.
- **Hydrolytic Stability:**
 - **Acidic pH:** The lactone ring is relatively stable, but the Boc group is acid-labile (cleaved by TFA/HCl).
 - **Basic pH:** The lactone ring is highly susceptible to hydrolysis (saponification), opening to form the corresponding hydroxy-acid (N-Boc-homoserine). Avoid storage in basic buffers.

Part 3: Chemical Properties & Reactivity

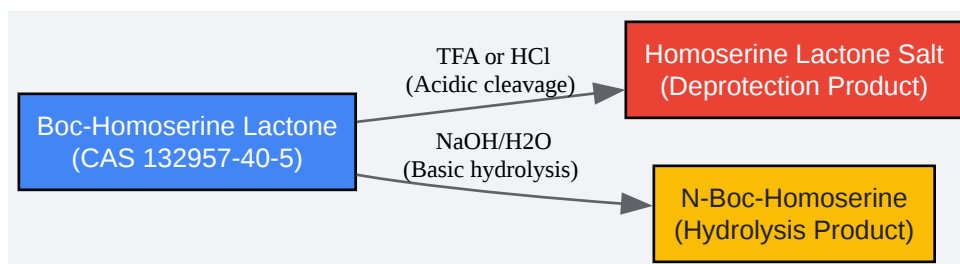
The chemical behavior of CAS 132957-40-5 is governed by two reactive centers: the carbamate nitrogen (protected amine) and the lactone carbonyl.

3.1 Reactivity Matrix^[1]

- N-Deprotection: Treatment with Trifluoroacetic acid (TFA) or HCl in dioxane removes the Boc group, yielding the homoserine lactone salt (e.g., CAS 2185-03-7).
- Ring Opening (Nucleophilic Attack): The lactone carbonyl is susceptible to nucleophilic attack by amines or hydroxide.
 - Reaction with Amines: Opens the ring to form N-Boc-homoserine amides.
 - Reaction with Hydroxide: Opens the ring to form N-Boc-homoserine.
- Alpha-Alkylation: The proton at the C3 position (alpha to the carbonyl and nitrogen) is acidic. It can be deprotonated (using LDA or LiHMDS) to introduce substituents at the alpha-position, though this risks racemization.

3.2 Degradation Pathway Visualization

The following diagram illustrates the primary degradation (hydrolysis) and deprotection pathways.



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Caption: Chemical fate of CAS 132957-40-5 under acidic (deprotection) and basic (hydrolysis) conditions.^{[3][4]}

Part 4: Analytical Characterization

Accurate identification requires specific spectroscopic fingerprints. The following data is based on the (S)-enantiomer but applies to the racemate as well.

4.1 Nuclear Magnetic Resonance (NMR)

¹H NMR (400 MHz, CDCl₃)

):

- 5.05 (br s, 1H, NH): Broad singlet, exchangeable.
- 4.44 (td, J = 9.0, 1.2 Hz, 1H, H-3): Alpha-proton, diagnostic for stereochemistry integrity.
- 4.25 (ddd, J = 11.4, 9.3, 5.8 Hz, 1H, H-5a): Gamma-proton (ether linkage).
- 4.15 – 4.30 (m, 1H, H-5b): Overlaps with H-5a.
- 2.75 (m, 1H, H-4a): Beta-proton.
- 2.18 (m, 1H, H-4b): Beta-proton.
- 1.46 (s, 9H, Boc): Characteristic singlet for the tert-butyl group.

¹³C NMR (100 MHz, CDCl₃)

):

- Carbonyls: ~175 ppm (Lactone C=O), ~155 ppm (Carbamate C=O).
- C-O: ~80 ppm (Boc quaternary C), ~65 ppm (C-5).
- C-N: ~50 ppm (C-3).
- Aliphatic: ~30 ppm (C-4), ~28 ppm (Boc methyls).

4.2 Mass Spectrometry (MS)

- ESI-MS (+): m/z 224.1 [M+Na]

, 146.1 [M - tBu + H]

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- Interpretation: The parent ion is often observed as the sodium adduct. The loss of the tert-butyl group is a common fragmentation pathway.

Part 5: Experimental Protocols

5.1 Synthesis of N-Boc-L-Homoserine Lactone

This protocol describes the protection of L-homoserine lactone hydrobromide/hydrochloride to yield CAS 132957-40-5.

Reagents:

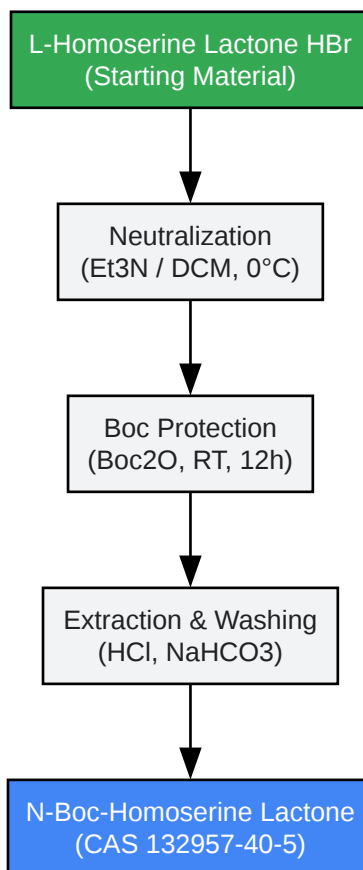
- L-Homoserine lactone hydrobromide (CAS 15295-77-9)
- Di-tert-butyl dicarbonate (Boc O)
- Triethylamine (Et N) or Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)

Procedure:

- Preparation: Suspend L-homoserine lactone hydrobromide (1.0 equiv) in dry DCM (0.2 M concentration) under an inert atmosphere (N₂).
- Neutralization: Cool to 0 °C. Add Et N (2.2 equiv) dropwise. The suspension will clear as the free base is liberated.
- Protection: Add Boc O (1.1 equiv) dissolved in a minimal amount of DCM dropwise over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours. Monitor by TLC (stain with Ninhydrin or KMnO₄).
- Work-up:

- Wash the organic layer with 1M HCl (to remove excess amine), saturated NaHCO₃, and brine.
- Dry over anhydrous Na₂SO₄ and concentrate in vacuo.
- Purification: Recrystallize from EtOAc/Hexanes or purify via silica gel chromatography (Eluent: 30-50% EtOAc in Hexanes) to yield the white solid.

5.2 Synthesis Workflow Diagram



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Caption: Step-by-step synthetic route for the production of CAS 132957-40-5 from homoserine lactone salts.

Part 6: Safety & Handling (GHS)

Signal Word: Warning

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.

Precautionary Measures:

- P261: Avoid breathing dust/fume.
- P280: Wear protective gloves/eye protection.
- Storage: Store at -20 °C for long-term stability. Keep desiccated to prevent hydrolysis.

References

- PubChem. **tert-Butyl (tetrahydro-2-oxo-3-furanyl)carbamate** (CAS 132957-40-5).^[1] National Library of Medicine. Available at: [\[Link\]](#)
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- Schupp, M. (2020).^[3] Doctoral Thesis: Synthesis of Boc-homoserine lactone. CeMM. (Details synthesis and physical appearance). Available at: [\[Link\]](#)

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Sources

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